

Application Notes and Protocols: RO27-3225

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: RO27-3225

Cat. No.: B15620705

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This document provides detailed information on the solubility and stability of the selective melanocortin 4 receptor (MC4R) agonist, **RO27-3225**, in dimethyl sulfoxide (DMSO). The following protocols and data are intended to guide researchers in the proper handling and use of **RO27-3225** for in vitro and in vivo studies.

Quantitative Data Summary

The solubility of **RO27-3225** in DMSO is a critical parameter for the preparation of stock solutions. The following table summarizes the available quantitative data from various suppliers.

Parameter	Value	Source(s)
Solubility in DMSO	100 mg/mL	MedChemExpress[1][2]
≥10 mg/mL	Cayman Chemical[3]	
Storage of Solid Compound	≥ 4 years at -20°C (as trifluoroacetate salt)	Cayman Chemical[4]
Storage of Stock Solutions (General)	6 months at -80°C, 1 month at -20°C (in an unspecified solvent)	InvivoChem[3]

Experimental Protocols

Protocol for Preparation of a Concentrated RO27-3225 Stock Solution in DMSO

This protocol describes the preparation of a 100 mg/mL stock solution of **RO27-3225** in DMSO.

Materials:

- **RO27-3225** (trifluoroacetate salt) powder
- Anhydrous (dry) DMSO
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate: Allow the vial of **RO27-3225** powder to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.

- Weighing: Accurately weigh the desired amount of **RO27-3225** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of **RO27-3225**.
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for short intervals until a clear solution is obtained.[1][2] Gentle heating may also be applied if necessary, but care should be taken to avoid degradation.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots in tightly sealed vials at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[3]

Protocol for In Vivo Formulation from a DMSO Stock Solution

This protocol provides an example of preparing an in vivo formulation using a DMSO stock solution of **RO27-3225**. This is a common method for administering hydrophobic compounds to animals.

Materials:

- 100 mg/mL **RO27-3225** in DMSO stock solution
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes and syringes

Procedure (for a 10% DMSO final concentration):

- To prepare 1 mL of the final formulation, begin by adding 400 μ L of PEG300 to a sterile tube.
- Add 100 μ L of the 100 mg/mL **RO27-3225** DMSO stock solution to the PEG300 and mix thoroughly by vortexing.
- Add 50 μ L of Tween-80 to the mixture and vortex again until the solution is homogeneous.
- Add 450 μ L of saline to the mixture and vortex one final time to ensure a clear and uniform solution.[1]
- The final concentration of **RO27-3225** in this formulation would be 10 mg/mL. The solution should be prepared fresh on the day of use.

Stability Considerations

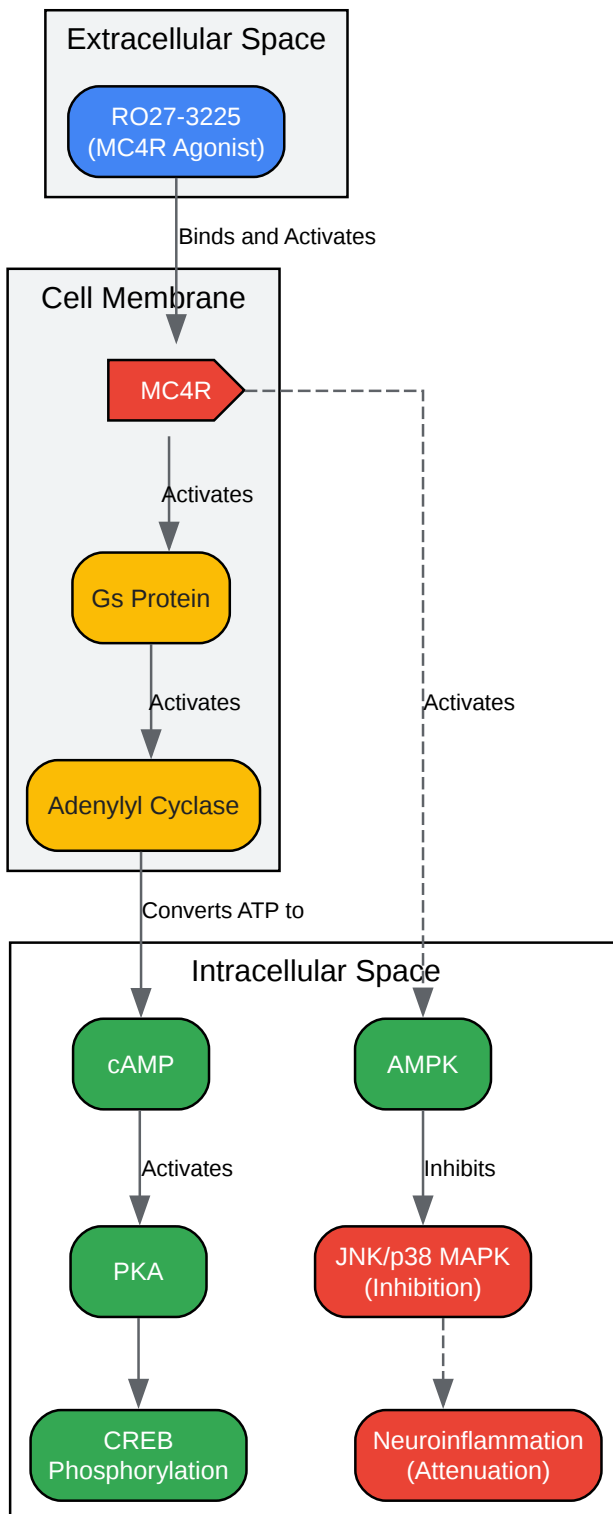
While specific long-term stability data for **RO27-3225** in DMSO is not readily available in the public domain, general best practices for handling peptide solutions in DMSO should be followed to minimize degradation:

- Use Anhydrous DMSO: DMSO is hygroscopic and can absorb moisture from the air. Water in DMSO can promote the hydrolysis of susceptible compounds. It is crucial to use high-purity, anhydrous DMSO and to minimize the exposure of the stock solution to the atmosphere.
- Minimize Freeze-Thaw Cycles: Repeated freezing and thawing can degrade peptides. Aliquoting the stock solution into single-use volumes is highly recommended.
- Low-Temperature Storage: For long-term storage, -80°C is preferable to -20°C to slow down potential degradation processes.
- Protect from Light: While not explicitly stated for **RO27-3225**, it is good practice to store solutions in light-protecting tubes or vials.

Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the signaling pathway of **RO27-3225** and a general workflow for its preparation and use.

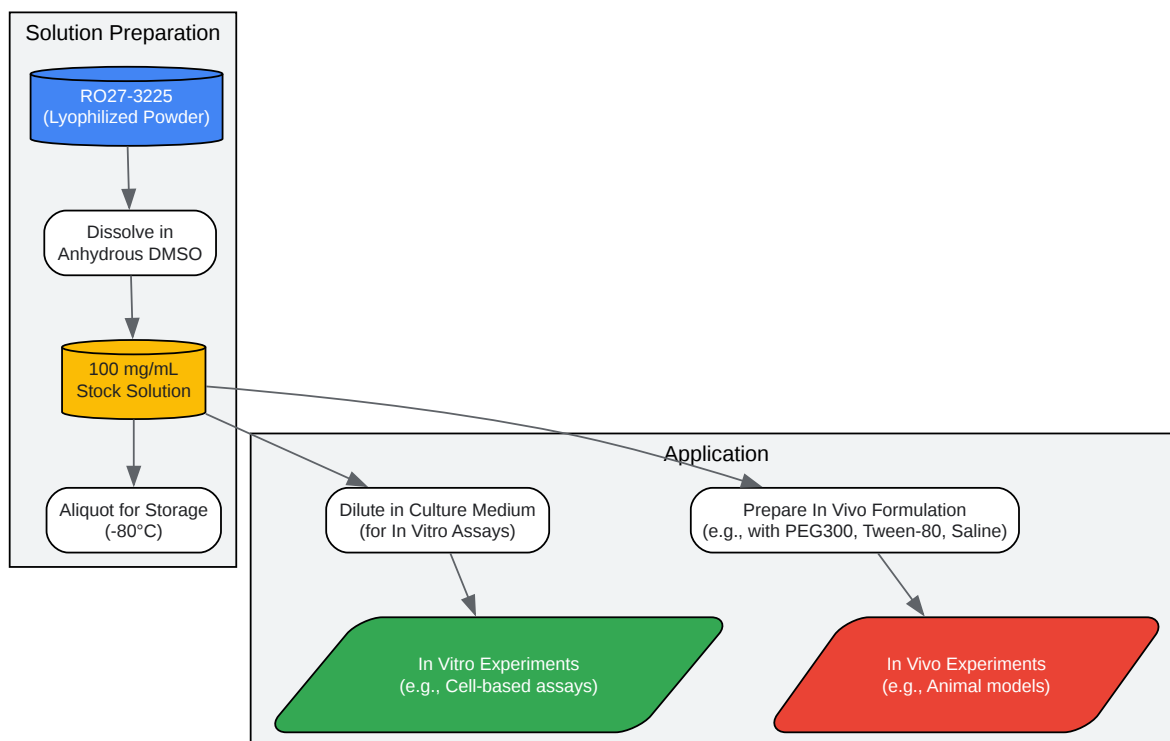
RO27-3225 Signaling Pathway



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Caption: **RO27-3225** activates MC4R, leading to downstream signaling cascades.

Experimental Workflow for RO27-3225



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Caption: General workflow for preparing and using **RO27-3225** solutions.

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References

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